

# Personal protective equipment for handling Boc-p-iodo-DL-Phe-OH

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## Compound of Interest

Compound Name: *Boc-p-iodo-DL-Phe-OH*

Cat. No.: *B558093*

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## Essential Safety and Handling Guide for Boc-p-iodo-DL-Phe-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Boc-p-iodo-DL-Phe-OH** (Boc-4-iodo-DL-phenylalanine). Adherence to these procedures is critical for ensuring laboratory safety and maintaining a secure research environment.

## Hazard Identification and Chemical Properties

While **Boc-p-iodo-DL-Phe-OH** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is imperative to handle it with care as with all laboratory chemicals.

[1] Potential, though unclassified, hazards include skin, eye, and respiratory tract irritation.

Key chemical properties are summarized below:

Property	Value
CAS Number	62129-44-6
Molecular Formula	C14H18INO4
Molecular Weight	391.20 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white powder or solid <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	150 °C (302 °F) <a href="#">[1]</a> <a href="#">[5]</a>
Storage	Store in a dry, cool, and well-ventilated place at 0-8 °C. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> Keep containers tightly closed. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **Boc-p-iodo-DL-Phe-OH** in various laboratory settings.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Safety glasses with side shields or chemical splash goggles. [6][7]	Chemical-resistant nitrile gloves. [6][7]	Laboratory coat. [6][8]	Type N95 (US) or type P1 (EN 143) dust mask if weighing outside of a ventilated enclosure. [2][5]
Routine laboratory use	Safety glasses with side shields. [7]	Chemical-resistant nitrile gloves. [7]	Laboratory coat. [8]	Not generally required if handled in a fume hood or well-ventilated area.
Cleaning up small spills	Chemical splash goggles. [6][7]	Chemical-resistant nitrile gloves. [6][7]	Laboratory coat. [8]	N95 respirator to prevent inhalation of dust. [2]
Large-scale operations	Chemical splash goggles and a face shield. [6][7]	Double-gloving with chemical-resistant nitrile gloves.	Chemical-resistant apron over a laboratory coat.	A properly fitted respirator may be required based on a risk assessment.

## Operational and Disposal Plans

### Safe Handling Protocol

- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS) and are familiar with the potential hazards.  
[1][3][5] Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder.  
[9]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.

- Handling: Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#) Avoid the formation of dust and aerosols.[\[10\]](#) Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
- Storage: Keep the container tightly closed when not in use.[\[1\]](#) Store in a designated, cool, and dry area away from incompatible materials such as strong oxidizing agents and acids.  
[\[10\]](#)

## Disposal Plan

All waste containing **Boc-p-iodo-DL-Phe-OH** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any solid waste, including contaminated weighing paper and gloves, in a clearly labeled, sealed container for chemical waste.
- Solutions: Absorb liquid waste containing this compound with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste.
- Labeling: Label all waste containers with "Hazardous Waste" and the full chemical name: "**Boc-p-iodo-DL-Phe-OH**".
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the chemical waste.[\[11\]](#) Do not dispose of this compound down the drain or in regular trash.[\[8\]](#)[\[11\]](#)

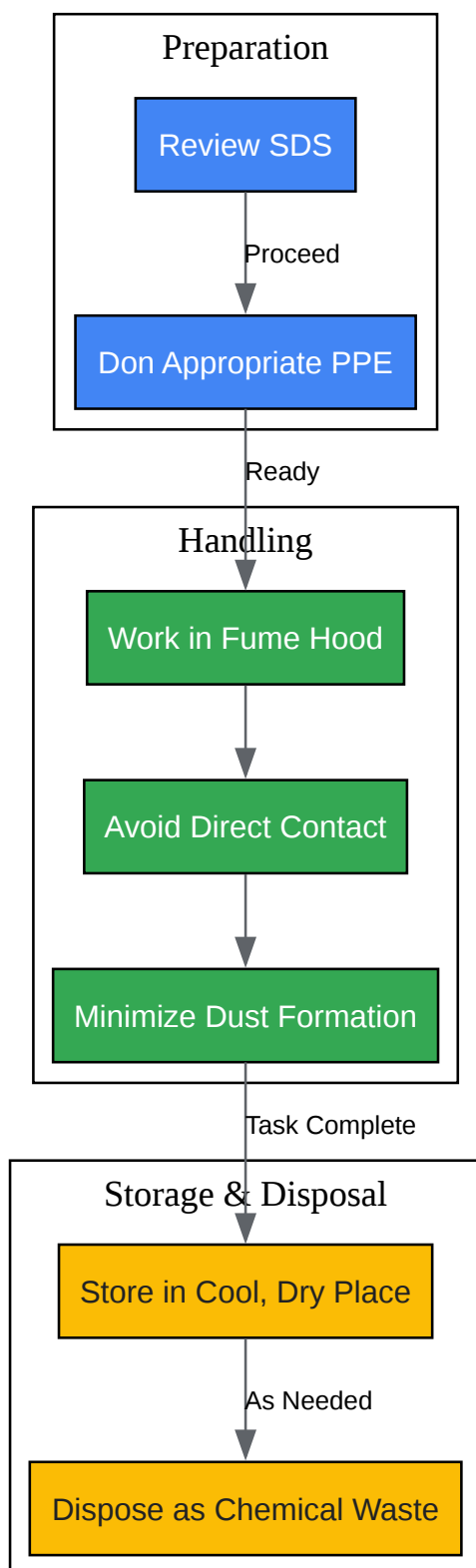
## Spill and Emergency Procedures

- Small Spills:
  - Ensure the area is well-ventilated.
  - Wearing appropriate PPE (safety goggles, gloves, lab coat, and N95 respirator), carefully sweep up the solid material.[\[10\]](#)
  - Place the spilled material into a labeled container for chemical waste.
  - Clean the spill area with a damp cloth, and dispose of the cloth as chemical waste.[\[11\]](#)

- Large Spills:
  - Evacuate the immediate area.
  - Alert others in the vicinity.
  - Contact your institution's EHS or emergency response team immediately.[\[11\]](#)
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#)
  - Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes.  
[\[1\]](#)[\[5\]](#)
  - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)
  - Ingestion: Rinse mouth with water and drink plenty of water. Seek medical attention.[\[1\]](#)

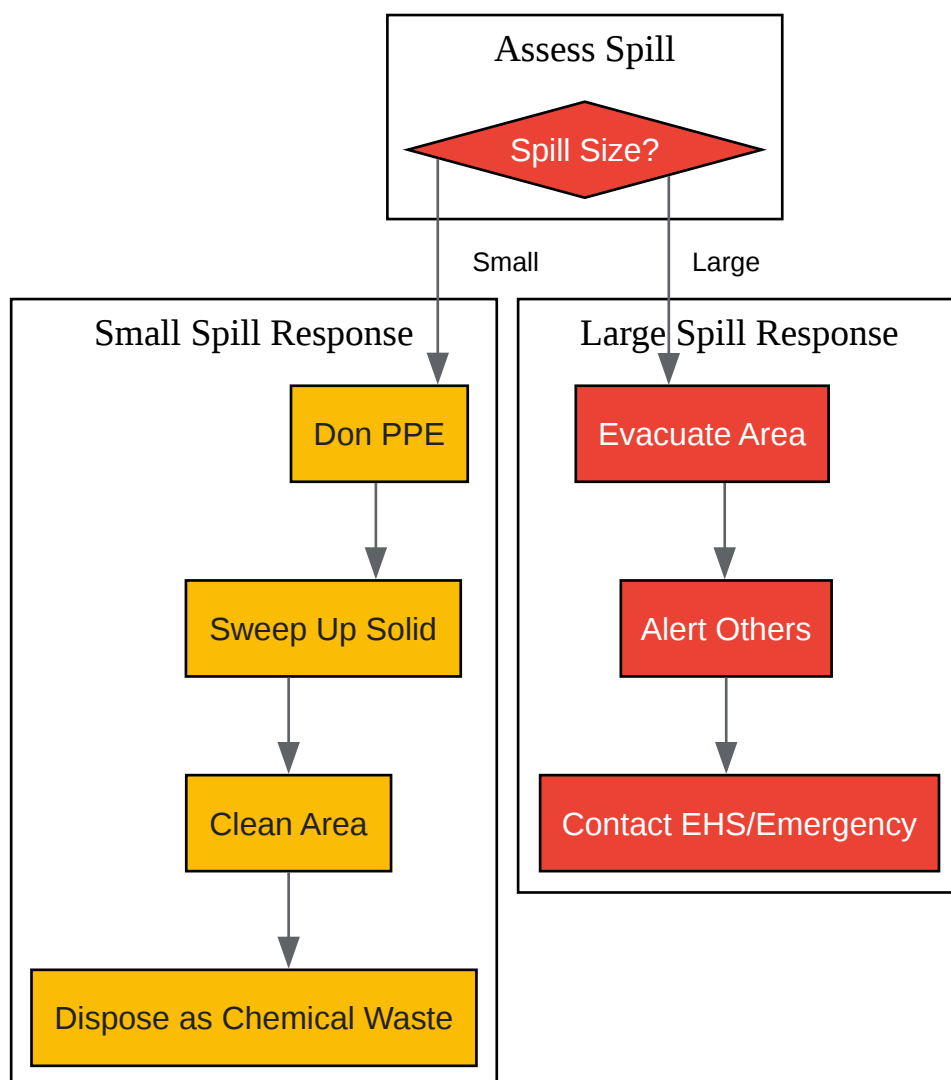
## Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **Boc-p-iodo-DL-Phe-OH**.



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Caption: Workflow for the safe handling of **Boc-p-iodo-DL-Phe-OH**.



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Caption: Procedural workflow for responding to a spill of **Boc-p-iodo-DL-Phe-OH**.

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